

Benzyl alcohol-d5 chemical and physical properties

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Compound of Interest

Compound Name: Benzyl alcohol-d5

Cat. No.: B1357184

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An In-depth Technical Guide to **Benzyl alcohol-d5**

Introduction

Benzyl alcohol-d5 is the deuterated form of benzyl alcohol, an aromatic alcohol characterized by a benzene ring substituted with a hydroxymethyl group. In **Benzyl alcohol-d5**, the five hydrogen atoms on the phenyl group are replaced with deuterium. This isotopic labeling makes it a valuable tool in various scientific disciplines, particularly in analytical chemistry and drug development. It serves as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS)[1]. The deuterium substitution can also influence the pharmacokinetic and metabolic profiles of drug candidates, making it a subject of interest in pharmaceutical research[1][2].

Chemical and Physical Properties

The fundamental chemical and physical properties of **Benzyl alcohol-d5** are summarized in the tables below. This data is essential for its handling, storage, and application in experimental settings.

Table 1: General and Physical Properties

Property	Value
Appearance	Colorless to light yellow liquid[1][2]
Molecular Formula	C ₇ H ₃ D ₅ O[2]
Molecular Weight	113.17 g/mol [2][3]
Density	1.094 g/mL at 25°C[2]
Melting Point	-16 to -13°C[2]
Boiling Point	203-205°C[2]
Flash Point	96°C (closed cup), 100°C (open cup)[4]
Refractive Index	n ₂₀ /D 1.539[2]
Water Solubility	43 g/L[4]
LogP (Octanol/Water)	1.1[4]

Table 2: Isotopic and Analytical Data

Property	Value
CAS Number	68661-10-9[2]
Isotopic Purity	98 atom % D
Assay	99% (CP)
InChI Key	WVDDGKGOMKODPV-RALIUCGRSA-N[2]
SMILES	<chem>OCC1=C([2H])C([2H])=C([2H])C([2H])=C1[2H]</chem> [2]

Experimental Protocols

Synthesis of Benzyl alcohol-d₅ via Cannizzaro Reaction

This protocol describes a general method for the synthesis of benzyl alcohol from benzaldehyde, which can be adapted for the synthesis of **Benzyl alcohol-d₅** using deuterated starting materials. The Cannizzaro reaction involves the disproportionation of an aldehyde

lacking alpha-hydrogens in the presence of a strong base to yield a carboxylic acid and a primary alcohol[5].

Principle: Aromatic aldehydes, in the presence of a strong aqueous or alcoholic alkali, undergo simultaneous oxidation and reduction to produce the corresponding alcohol and the salt of the carboxylic acid[5].

Methodology:

- Two moles of benzaldehyde-d5 are reacted with a strong base such as potassium hydroxide.
- The reaction mechanism involves the nucleophilic attack of a hydroxide ion on the carbonyl carbon of one benzaldehyde-d5 molecule.
- This is followed by the transfer of a deuteride ion to the carbonyl carbon of a second benzaldehyde-d5 molecule.
- A subsequent proton transfer completes the reaction, yielding **Benzyl alcohol-d5** and the potassium salt of benzoic acid-d5[5].
- The resulting **Benzyl alcohol-d5** can be separated and purified from the reaction mixture.

Use as an Internal Standard in Quantitative Analysis

Benzyl alcohol-d5 is frequently used as an internal standard in chromatographic methods to improve the precision and accuracy of quantification.

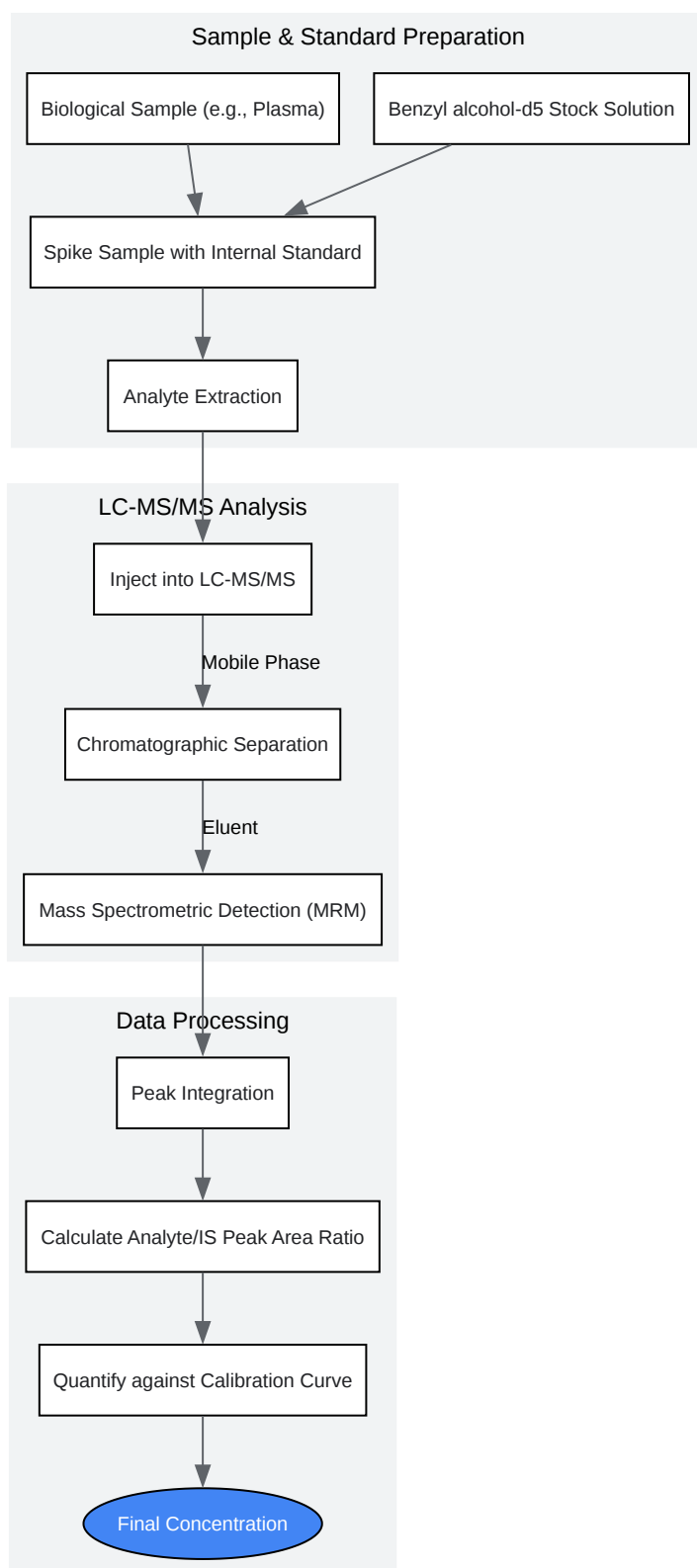
Methodology (LC-MS/MS):

- Preparation of Standard Solutions: A stock solution of **Benzyl alcohol-d5** is prepared in a suitable solvent (e.g., DMSO, methanol). This is then used to spike calibration standards and unknown samples at a known, fixed concentration.
- Sample Preparation: The analyte of interest is extracted from the sample matrix (e.g., plasma, tissue homogenate). The **Benzyl alcohol-d5** internal standard is added during this process.

- **Chromatographic Separation:** The sample extract is injected into an LC system. **Benzyl alcohol-d5** and the analyte are separated on a suitable column based on their physicochemical properties.
- **Mass Spectrometric Detection:** The column effluent is introduced into a mass spectrometer. The instrument is set to monitor specific precursor-to-product ion transitions for both the analyte and **Benzyl alcohol-d5** (Multiple Reaction Monitoring - MRM).
- **Quantification:** The peak area ratio of the analyte to the internal standard is calculated. This ratio is then used to determine the concentration of the analyte in the unknown sample by comparing it to a calibration curve constructed from the standards.

Visualizations

Workflow for Quantitative Analysis using **Benzyl alcohol-d5** as an Internal Standard



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Caption: Workflow for LC-MS/MS quantification using an internal standard.

Safety and Handling

Benzyl alcohol-d5 should be handled with appropriate safety precautions. It is harmful if swallowed or inhaled and causes serious eye irritation[6].

- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection[4].
- Handling: Avoid contact with skin and eyes. Avoid inhaling vapor or mist. Use in a well-ventilated area or under a fume hood[4].
- Storage: Store at room temperature in a well-ventilated place[4].
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing[4].
 - Skin: Wash with plenty of soap and water[4].
 - Ingestion: Rinse mouth. Do NOT induce vomiting[4].
 - Inhalation: Move person into fresh air[4]. In all cases of exposure, seek medical attention[4].

Applications

- Internal Standard: Due to its chemical similarity to the non-deuterated form and its distinct mass, it is an ideal internal standard for accurate quantification in various analytical methods[1].
- Tracer Studies: It can be used as a tracer in metabolic and pharmacokinetic studies to follow the fate of benzyl alcohol or related compounds in biological systems[1][2].
- NMR Spectroscopy: In ^2H NMR spectroscopy, it has been used to study the average orientation and location of molecules within liquid crystal phases[7].

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Benzyl alcohol-d5 (Benzenemethanol-d5) | Isotope-Labeled Compounds | 68661-10-9 | Invivochem [invivochem.com]
- 3. hexonsynth.com [hexonsynth.com]
- 4. cdn isotopes.com [cdn isotopes.com]
- 5. youtube.com [youtube.com]
- 6. chemos.de [chemos.de]
- 7. pubs.acs.org [pubs.acs.org]
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